

Flavipucine chemical structure and properties

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Compound of Interest

Compound Name: *Flavipucine*

Cat. No.: *B1248310*

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Flavipucine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Flavipucine is a naturally occurring pyridione epoxide with a spiro structure, first isolated from *Aspergillus flavipes*. It has garnered significant interest within the scientific community due to its diverse biological activities, including antibacterial, antifungal, and potent cytotoxic effects against various cancer cell lines. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **flavipucine**. It includes a compilation of spectroscopic data, a summary of its bioactivity, and a detailed experimental protocol for its isolation. Furthermore, this document elucidates a key signaling pathway implicated in its cytotoxic mechanism of action.

Chemical Structure and Identification

Flavipucine is chemically known as (2R,3R)-6-methyl-2-(3-methylbutanoyl)-1-oxa-7-azaspiro[2.5]oct-5-ene-4,8-dione^[1]. It is characterized by a unique spiro-epoxide ring system fused to a dihydropyridinone core.

Table 1: Chemical Identifiers of **Flavipucine**

Identifier	Value	Reference
IUPAC Name	(2R,3R)-6-methyl-2-(3-methylbutanoyl)-1-oxa-7-azaspiro[2.5]oct-5-ene-4,8-dione	[1]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	[1]
Molecular Weight	237.25 g/mol	[1]
CAS Number	38473-18-6	
PubChem CID	10444160	[1]
InChI Key	DWCXXICTUDDKTB-JQWIXIFHSA-N	[1]
Canonical SMILES	CC1=CC(=O)C2(--INVALID-LINK--C(=O)CC(C)C)C(=O)N1	[1]

Physicochemical and Spectroscopic Properties

The physicochemical and spectroscopic data are crucial for the identification and characterization of **flavipucine**.

Table 2: Physicochemical Properties of **Flavipucine**

Property	Value
Melting Point	130-131 °C
Solubility	Soluble in chloroform, ethyl acetate, and methanol.

Table 3: Spectroscopic Data of **Flavipucine**

Spectroscopy	Data
¹ H NMR (CDCl ₃)	δ (ppm): 1.01 (d, 6H, J=6.5 Hz), 2.24 (m, 1H), 2.50 (d, 2H, J=7.0 Hz), 2.13 (s, 3H), 3.84 (s, 1H), 6.09 (s, 1H), 7.6 (br s, 1H)
¹³ C NMR (CDCl ₃)	δ (ppm): 22.4 (q), 25.5 (d), 16.0 (q), 48.0 (t), 63.9 (s), 69.8 (d), 107.8 (d), 160.0 (s), 167.3 (s), 191.8 (s), 204.3 (s)
Infrared (IR)	ν (cm ⁻¹): 3420, 3100, 2960, 1720, 1680, 1610
Mass Spectrometry (MS)	m/z: 237 (M ⁺), 180, 152, 124

Biological Activity

Flavipucine exhibits a range of biological activities, making it a molecule of interest for therapeutic development.

Table 4: Summary of **Flavipucine**'s Biological Activity

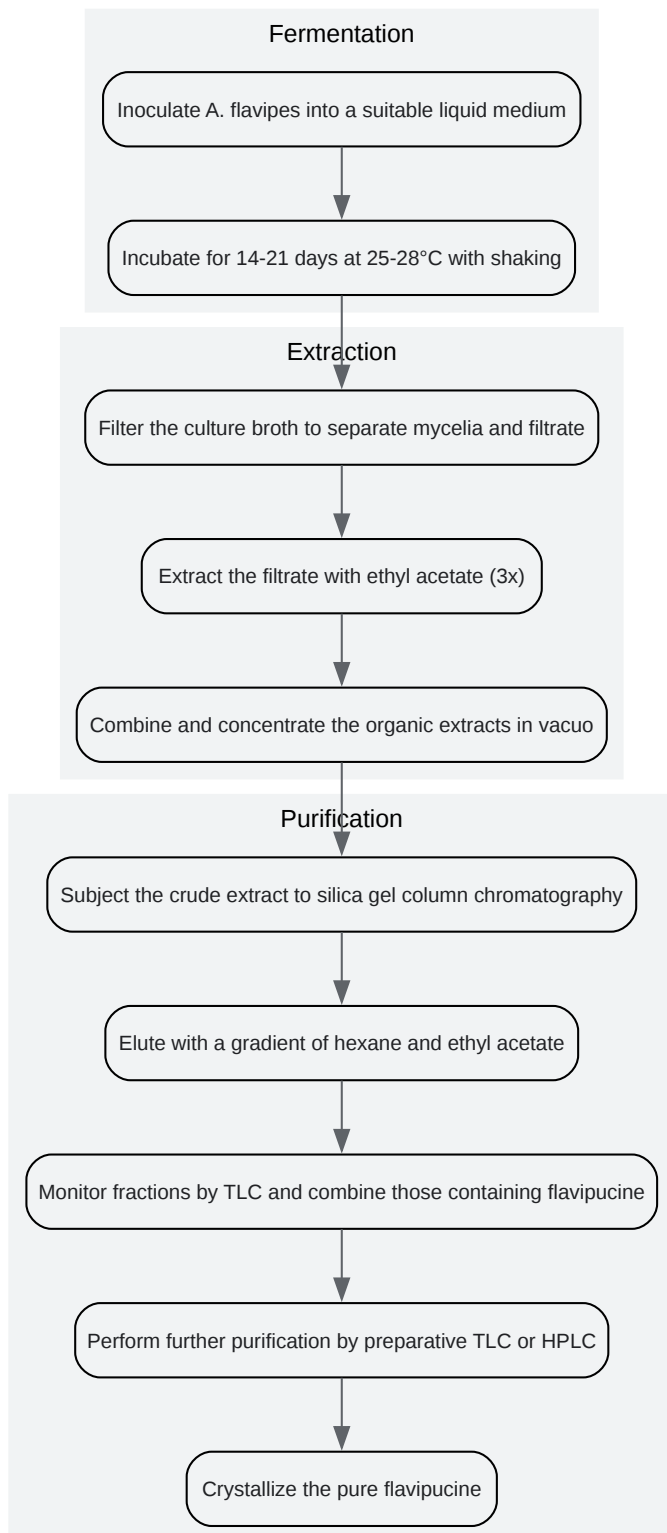
Activity	Target Organism/Cell Line	Observed Effect
Antibacterial	Bacillus subtilis	Bactericidal activity
Antifungal	Phytophthora infestans	Antifungal activity
Cytotoxic	Human promyelocytic leukemia (HL-60)	Potent cytotoxic activity
Antiprotozoal	-	Antiprotozoal activity

Experimental Protocols

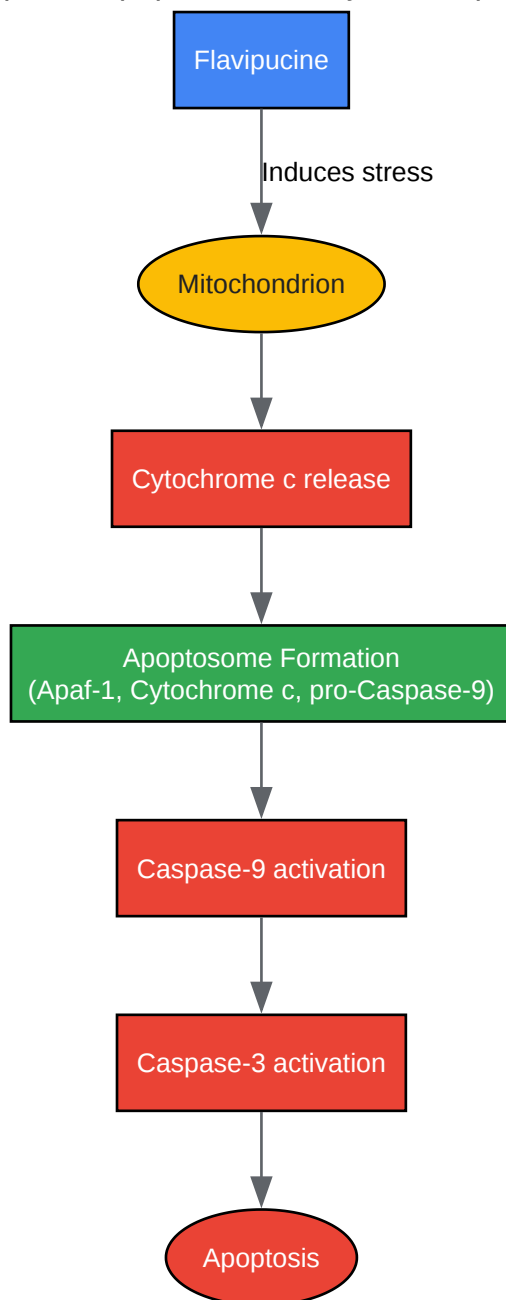
Isolation of Flavipucine from Aspergillus flavipes

This protocol details the extraction and purification of **flavipucine** from a culture of *Aspergillus flavipes*.

Workflow for Flavipucine Isolation



Proposed Apoptotic Pathway of Flavipucine



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References

- 1. researchgate.net [researchgate.net]
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